

Commercial Suppliers of Ethephon-13C2 for Research: A Technical Guide

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Compound of Interest

Compound Name: *Ethephon-13C2*

Cat. No.: *B15548816*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercial availability of **Ethephon-13C2**, a stable isotope-labeled version of the widely used plant growth regulator, ethephon. This guide is intended for researchers, scientists, and drug development professionals who require high-purity, isotopically labeled compounds for their studies. We present a summary of commercial suppliers, available product specifications, and relevant technical information to facilitate the procurement and application of **Ethephon-13C2** in a research setting.

Introduction to Ethephon and its Labeled Analog

Ethephon, or (2-chloroethyl)phosphonic acid, is a synthetic compound that acts as a plant growth regulator by releasing ethylene gas upon metabolic breakdown within the plant. Ethylene is a natural plant hormone that influences a wide array of physiological processes, including fruit ripening, leaf senescence, and stress responses.

Ethephon-13C2 is a stable isotope-labeled form of ethephon, where the two carbon atoms in the ethyl group are replaced with the heavy isotope of carbon, ^{13}C . This isotopic labeling makes it an invaluable tool in various research applications, particularly as an internal standard for quantitative analysis by mass spectrometry and as a tracer in metabolic studies. The use of a ^{13}C -labeled standard allows for precise and accurate quantification of unlabeled ethephon in complex biological matrices by correcting for matrix effects and variations in instrument response.

Commercial Suppliers and Product Specifications

Several chemical suppliers offer **Ethephon-13C2** for research purposes. While specific product details can vary, the following table summarizes the available information from prominent commercial vendors. Researchers are advised to request a certificate of analysis (CoA) from the supplier for the most accurate and up-to-date information on purity and isotopic enrichment.

Supplier	Product Name	CAS Number	Molecular Formula	Molecular Weight	Stated Purity/Enrichment	Available Formulations
MedchemExpress	Ethephon-13C2	2724727-43-7	$^{13}\text{C}_2\text{H}_6\text{ClO}_3\text{P}$	146.48	Information available in Certificate of Analysis[1]	Solid
Clearsynth	Ethephon-13C2	2724727-43-7	$^{13}\text{C}_2\text{H}_6\text{ClO}_3\text{P}$	146.48	Accompanied by Certificate of Analysis[2]	Solid
LGC Standards	(2-Chloroethane)phosphonic Acid-13C2	Not specified	$^{13}\text{C}_2\text{H}_6\text{ClO}_3\text{P}$	146.48	Neat[3][4]	Neat Solid
US Biological Life Sciences	(2-Chloroethane)phosphonic Acid-13C2	Not specified	Not specified	Not specified	Highly Purified	250ug pack size[5]

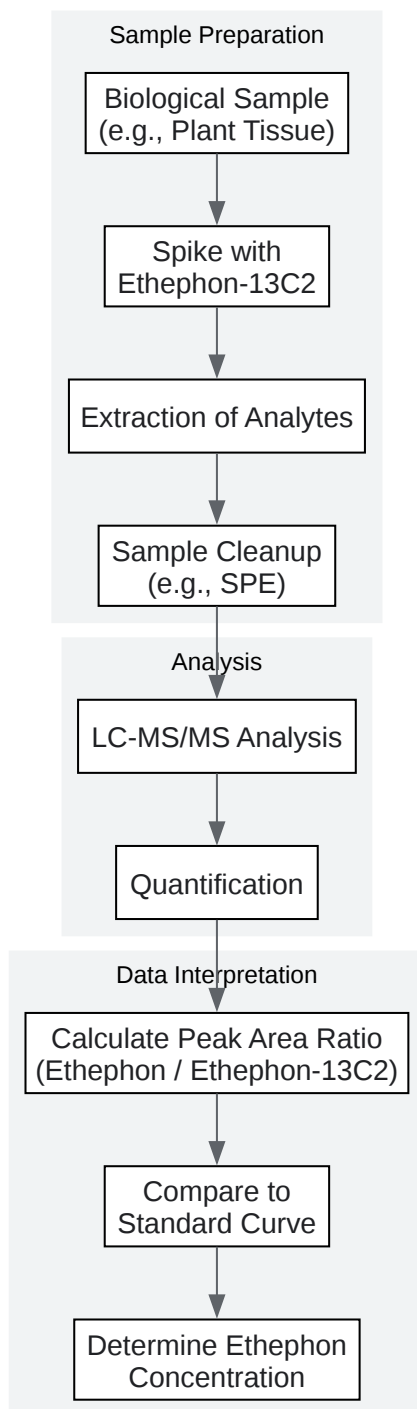
Experimental Protocols and Applications

Ethephon-13C2 is primarily utilized as an internal standard in analytical methods for the quantification of ethephon residues in various samples, including plant tissues, soil, and water. Its application in drug development is less direct but may be relevant in studies investigating the environmental fate and metabolic pathways of organophosphorus compounds or in the development of analytical methods for related molecules.

General Workflow for Ethephon-13C2 as an Internal Standard

The following diagram illustrates a typical workflow for the use of **Ethephon-13C2** as an internal standard in a quantitative analysis using liquid chromatography-tandem mass spectrometry (LC-MS/MS).

Workflow for Ethephon-13C2 as an Internal Standard



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A typical workflow for using **Ethephon-13C2** as an internal standard.

Detailed Methodologies

Sample Preparation for Plant Metabolomics:

A general procedure for extracting ethephon and its labeled counterpart from plant material for metabolic analysis is as follows:

- **Homogenization:** Flash-freeze the plant tissue in liquid nitrogen and grind to a fine powder using a mortar and pestle or a cryogenic grinder.
- **Extraction:** Weigh a precise amount of the homogenized tissue (e.g., 100 mg) and add a pre-chilled extraction solvent (e.g., methanol/water, 80:20, v/v).
- **Internal Standard Spiking:** Add a known amount of **Ethephon-13C2** solution to the extraction mixture.
- **Vortexing and Sonication:** Vortex the mixture thoroughly and sonicate in an ice bath to ensure complete extraction.
- **Centrifugation:** Centrifuge the sample to pellet cellular debris.
- **Supernatant Collection:** Carefully collect the supernatant for analysis. The supernatant may require further cleanup using solid-phase extraction (SPE) depending on the complexity of the matrix.

LC-MS/MS Analysis:

The analysis of ethephon is often challenging due to its high polarity. Ion-pairing chromatography or hydrophilic interaction liquid chromatography (HILIC) are commonly employed.

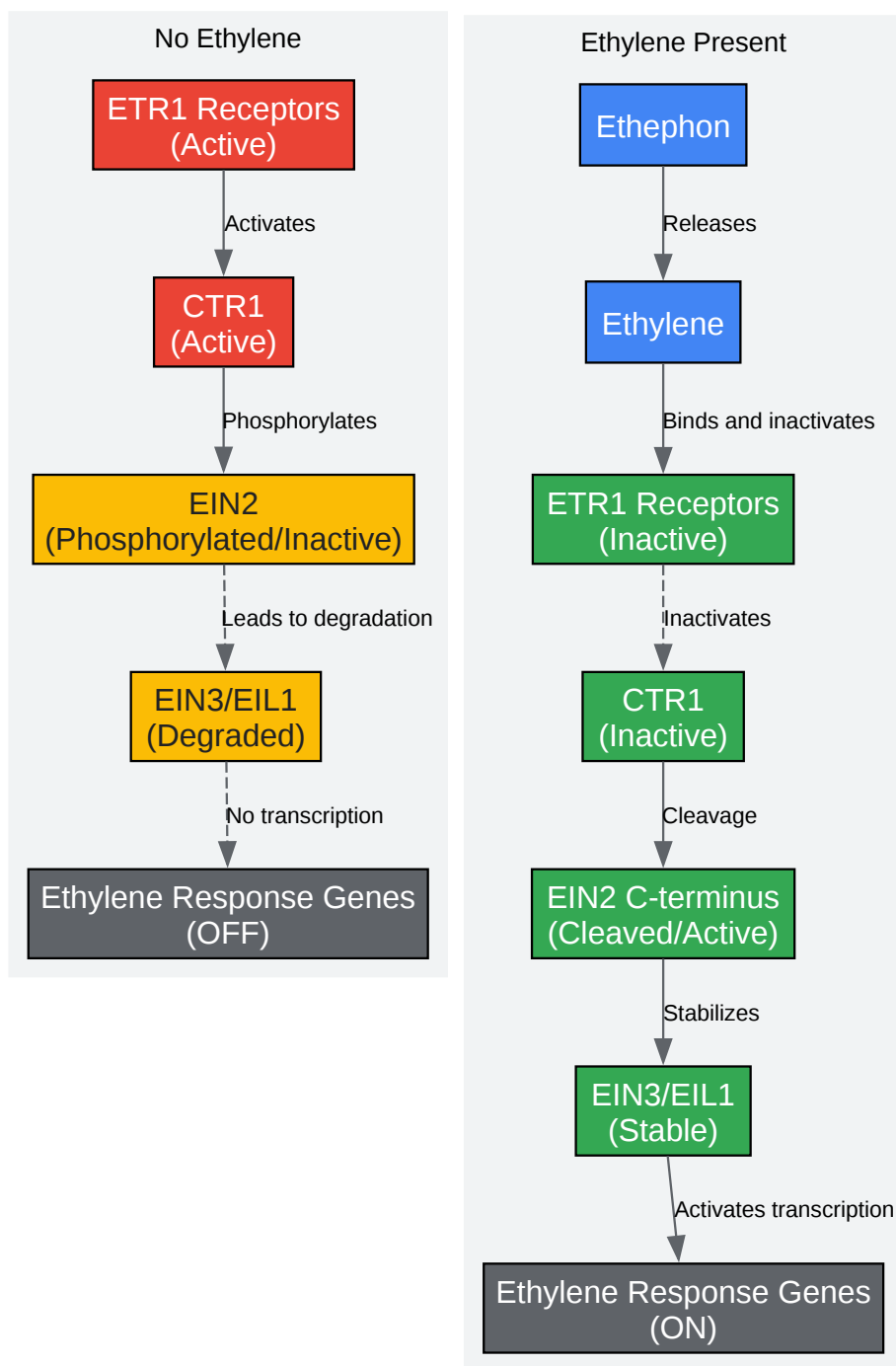
- **Chromatographic Column:** A column suitable for polar compounds, such as a HILIC column or a C18 column with an ion-pairing reagent in the mobile phase.
- **Mobile Phase:** A gradient of acetonitrile and water with a suitable modifier (e.g., ammonium formate or an ion-pairing agent like tributylamine).

- Mass Spectrometry: A triple quadrupole mass spectrometer operating in negative electrospray ionization (ESI-) mode is typically used. Multiple reaction monitoring (MRM) is employed for sensitive and selective detection.
 - MRM Transitions for Ethephon: Precursor ion (m/z) → Product ion (m/z)
 - MRM Transitions for **Ethephon-13C2**: Precursor ion (m/z) → Product ion (m/z) (shifted by +2 Da compared to unlabeled ethephon)

Signaling Pathway of Ethephon (via Ethylene) in Plants

Ethephon exerts its biological effects by releasing ethylene, which then activates the ethylene signaling pathway in plants. Understanding this pathway is crucial for interpreting the results of studies using ethephon. The core components of the ethylene signaling pathway in *Arabidopsis thaliana* are well-characterized and serve as a model for many plant species.

Simplified Ethylene Signaling Pathway in Plants



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A diagram of the ethylene signaling pathway in the absence and presence of ethylene.

In the absence of ethylene, the ethylene receptors (e.g., ETR1) are active and, in turn, activate a protein kinase called CTR1. Active CTR1 phosphorylates and inactivates the EIN2 protein. This leads to the degradation of the transcription factors EIN3 and EIL1, and consequently, ethylene response genes are not expressed.

When ethephon is applied, it releases ethylene, which binds to the ethylene receptors, inactivating them. This inactivation leads to the deactivation of CTR1. As a result, EIN2 is no longer phosphorylated and is cleaved. The C-terminal portion of EIN2 translocates to the nucleus, where it stabilizes the EIN3 and EIL1 transcription factors. These stable transcription factors then activate the expression of a cascade of ethylene-responsive genes, leading to various physiological effects.

Conclusion

Ethephon-13C2 is a critical research tool for the accurate quantification of ethephon and for tracing its metabolic fate. Several reputable suppliers provide this isotopically labeled compound for research use. While detailed product specifications should be obtained directly from the supplier's Certificate of Analysis, this guide provides a foundational understanding of its commercial availability and scientific applications. The provided experimental workflow and signaling pathway diagram offer a starting point for researchers incorporating **Ethephon-13C2** into their studies. As with any research chemical, proper handling and safety precautions are paramount. Always refer to the supplier's safety data sheet (SDS) before use.

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